

Application Notes and Protocols: Dissolving DL-Norepinephrine Tartrate in Artificial Cerebrospinal Fluid

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Compound of Interest

Compound Name: *DL-Norepinephrine tartrate*

Cat. No.: *B1679907*

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Introduction

DL-Norepinephrine, a catecholamine neurotransmitter, is pivotal in a vast array of physiological and pathological processes within the central nervous system. Its application in in vitro neuroscience research, particularly in studies involving brain slices or neuronal cultures, necessitates its dissolution in a physiologically relevant medium such as artificial cerebrospinal fluid (aCSF). However, the inherent instability of norepinephrine in solution, especially at physiological pH and in the presence of oxygen and bicarbonate, presents a significant challenge to obtaining reliable and reproducible experimental results. This application note provides a detailed protocol for the preparation of **DL-Norepinephrine tartrate** solutions in aCSF, ensuring stability and efficacy for experimental use.

Quantitative Data Summary

The following table summarizes key quantitative data for the preparation of **DL-Norepinephrine tartrate** solutions in aCSF.

Parameter	Value	Source(s)
DL-Norepinephrine Bitartrate Monohydrate Molecular Weight	337.3 g/mol	[1]
Solubility in PBS (pH 7.2)	~10 mg/mL	[1]
Recommended Antioxidant	L-Ascorbic Acid	
Typical Stock Solution Concentration	1-10 mM	
Typical Working Concentration in aCSF	1-100 μ M	
aCSF pH	~7.3-7.4 (after carbogen gassing)	[3][4][5]
aCSF Osmolality	~290-310 mOsm/kg	
Storage of Stock Solution	-20°C or -80°C (aliquoted, protected from light)	
Stability of Working Solution in aCSF	Prepare fresh daily; use within hours	[1]

Experimental Protocols

Materials

- DL-Norepinephrine bitartrate monohydrate (MW: 337.3 g/mol)
- L-Ascorbic acid
- Reagents for aCSF preparation (see table below)
- Ultrapure water (e.g., Milli-Q)
- Carbogen gas (95% O₂, 5% CO₂)
- Sterile, light-protecting microcentrifuge tubes

- Calibrated analytical balance
- pH meter
- Sterile syringe filters (0.22 μm)

Composition of Artificial Cerebrospinal Fluid (aCSF)

This is a standard recipe for aCSF used in many neuroscience applications, such as in vitro electrophysiology.[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)

Reagent	Concentration (mM)	Amount for 1 L (g)
NaCl	125	7.305
KCl	2.5	0.186
NaH ₂ PO ₄	1.25	0.150
MgCl ₂ ·6H ₂ O	1	0.203
CaCl ₂	2	0.222
NaHCO ₃	26	2.184
D-Glucose	10	1.802

Protocol for Preparation of DL-Norepinephrine Tartrate in aCSF

Part 1: Preparation of Artificial Cerebrospinal Fluid (aCSF)

- Prepare Stock Solutions (Optional but Recommended): To streamline the process, it is advisable to prepare concentrated stock solutions of the aCSF components. A common practice is to prepare a 10x stock solution of all components except for NaHCO₃ and D-Glucose, which should be added fresh on the day of the experiment.
- Dissolve aCSF Salts: In a beaker with approximately 800 mL of ultrapure water, dissolve all the aCSF reagents except for NaHCO₃ and D-Glucose.

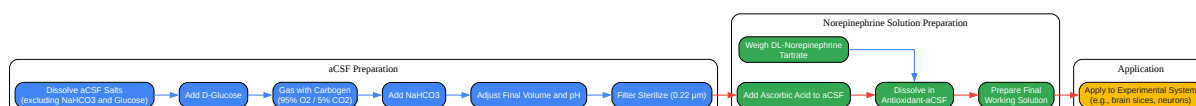
- **Add Glucose:** Once the salts are fully dissolved, add the D-Glucose and stir until dissolved.
- **Gas with Carbogen:** Begin bubbling the solution with carbogen gas (95% O₂ / 5% CO₂) for at least 15-20 minutes. This is crucial for both oxygenating the solution and establishing the bicarbonate buffer system to achieve the correct pH.
- **Add Sodium Bicarbonate:** While continuously gassing, slowly add the NaHCO₃. Adding it to a solution that is already saturated with CO₂ will prevent the precipitation of calcium and magnesium salts.
- **Adjust to Final Volume and pH:** Adjust the final volume to 1 L with ultrapure water. The pH should be between 7.3 and 7.4. If necessary, adjust the pH with small amounts of 1 M HCl or NaOH, although this is typically not required if the solution is properly gassed.
- **Filter Sterilization:** For applications requiring sterility, filter the aCSF through a 0.22 µm syringe filter.
- **Storage:** Use the aCSF immediately for the best results. It can be stored at 4°C for a short period, but it should be re-gassed with carbogen before use to ensure proper oxygenation and pH.

Part 2: Dissolving **DL-Norepinephrine Tartrate**

- **Prepare Antioxidant-Containing aCSF:** To prevent the oxidation of norepinephrine, add L-Ascorbic acid to the freshly prepared aCSF to a final concentration of 0.1-0.4 mM. For example, to make a 0.2 mM ascorbic acid solution, add 35.2 mg of L-Ascorbic acid to 1 L of aCSF.
- **Weigh **DL-Norepinephrine Tartrate**:** On a calibrated analytical balance, carefully weigh the required amount of DL-Norepinephrine bitartrate monohydrate. Perform this in a draft-free environment.
 - **Calculation for a 10 mM Stock Solution:** For 1 mL of a 10 mM stock, you will need 3.37 mg of DL-Norepinephrine bitartrate monohydrate (MW = 337.3 g/mol).
- **Dissolution:**

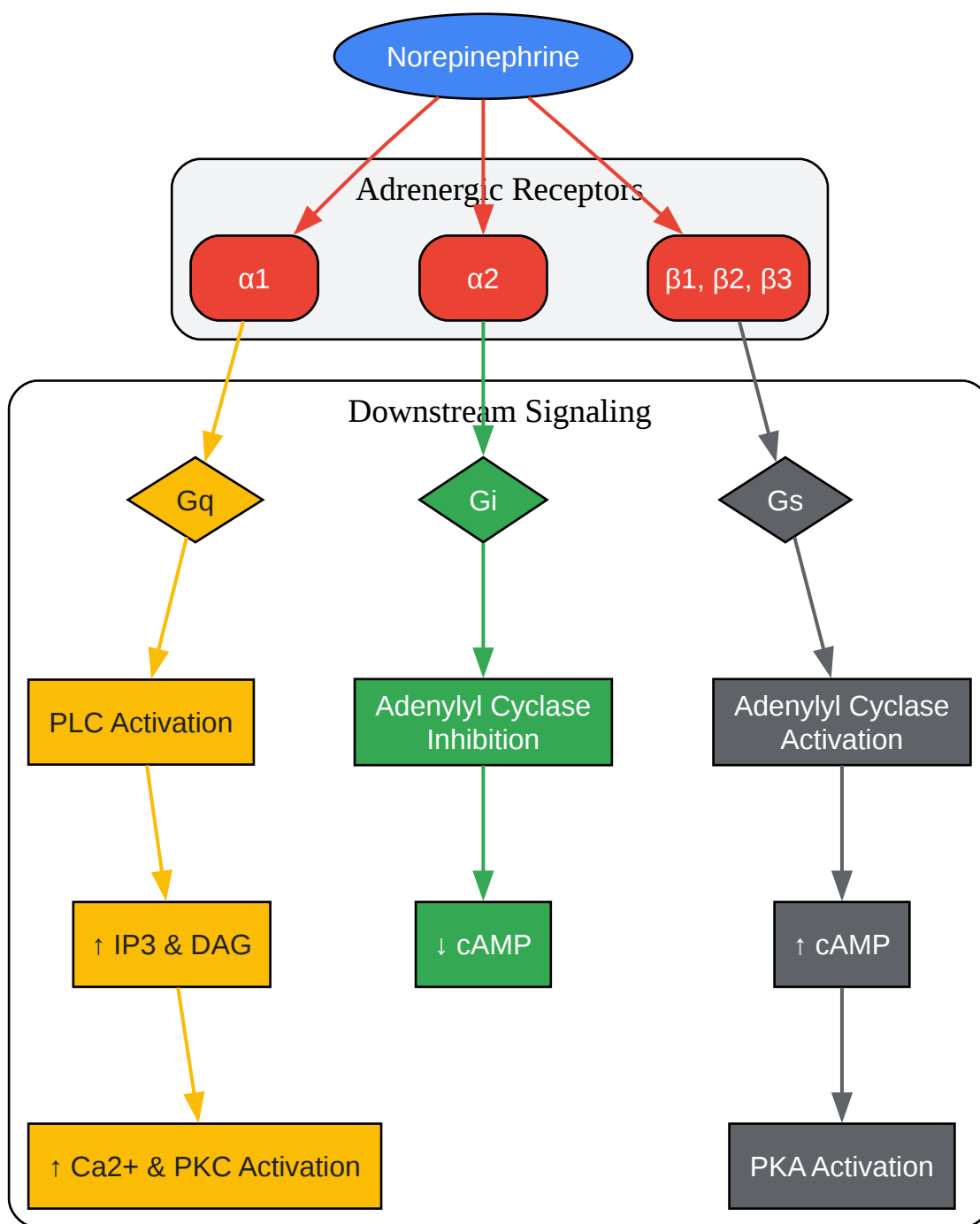
- For Stock Solutions: Transfer the weighed powder to a sterile, light-protecting microcentrifuge tube. Add the appropriate volume of the antioxidant-containing aCSF to achieve the desired stock concentration (e.g., 10 mM). Vortex gently until fully dissolved.
- For Direct Preparation of Working Solution: If preparing a working solution directly, add the weighed norepinephrine to the final volume of antioxidant-containing aCSF.
- Sterilization of Stock Solution: If the stock solution will be used for sterile applications, filter it through a 0.22 μm syringe filter into a new sterile, light-protecting tube.
- Preparation of Working Solution: Dilute the stock solution in fresh, carbogen-gassed, antioxidant-containing aCSF to the desired final experimental concentration (e.g., 1-100 μM).
- Handling and Storage:
 - Norepinephrine solutions are sensitive to light, heat, and oxygen. Always prepare solutions fresh on the day of the experiment.
 - Keep solutions on ice and protected from light as much as possible.
 - For stock solutions, it is recommended to prepare small aliquots and store them at -20°C or -80°C for long-term storage.[6] Avoid repeated freeze-thaw cycles.
 - Aqueous solutions of norepinephrine are not recommended to be stored for more than one day.[1]

Mandatory Visualizations



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Caption: Workflow for the preparation of **DL-Norepinephrine tartrate** in aCSF.

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Caption: Simplified signaling pathways of Norepinephrine via adrenergic receptors.

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